

Application Note: One-Pot Conversion of Lysine to -Dimethylamino- -Caprolactam (DMAC)

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Compound of Interest

Compound Name: *L(-)-alpha-Dimethylamino-epsilon-capro-lactam*

CAS No.: 88764-68-5

Cat. No.: B3295419

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Executive Summary

This application note details the one-pot catalytic conversion of L-Lysine to

-dimethylamino-

-caprolactam (DMAC). While traditionally synthesized via multi-step protection/deprotection strategies, recent advancements in bifunctional catalysis allow for a direct transformation using methanol as both the solvent and the methylating agent.

This protocol focuses on the Ir/H-Beta zeolite catalyzed route, a "green" methodology that couples acid-catalyzed cyclization with metal-catalyzed reductive alkylation (borrowing hydrogen methodology). This molecule serves as a critical chiral intermediate for peptidomimetics and a precursor to bio-based caprolactam (Nylon-6 monomer).

Key Advantages[1][2][3]

- Atom Economy: Utilizes methanol for in situ methylation, eliminating toxic methyl halides or unstable formaldehyde sources.

- **Process Efficiency:** Combines cyclization (lactamization) and N-methylation in a single reactor.[1]
- **Sustainability:** Valorizes bio-derived L-lysine into high-value nitrogen heterocycles.

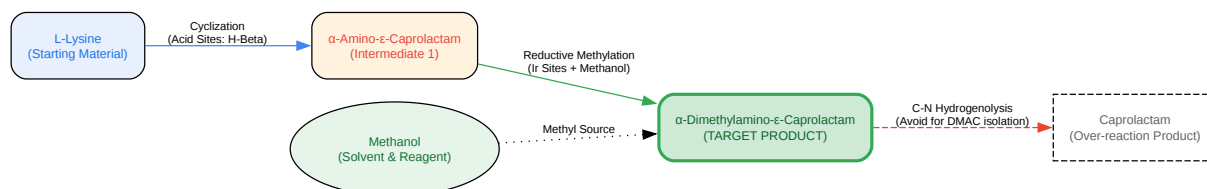
Scientific Basis & Mechanism[5][6][7]

The transformation relies on a bifunctional catalyst system comprising a noble metal (Iridium) supported on an acidic zeolite (H-Beta).[2] The reaction proceeds through a cascade mechanism:

- **Acid-Catalyzed Cyclization:** The Brønsted acid sites of the H-Beta zeolite facilitate the intramolecular condensation of the -amino group of L-lysine with its carboxylic acid, forming the seven-membered lactam ring (ε-caprolactam, ACL).
- **Dehydrogenation of Methanol:** The Iridium (Ir) nanoparticles catalyze the dehydrogenation of methanol to formaldehyde-like surface species and hydrogen.
- **Reductive Alkylation (N-Methylation):** The -amino group of the lactam condenses with the generated formaldehyde species to form an imine, which is immediately hydrogenated (using the hydrogen "borrowed" from methanol) to form the N-methyl and subsequently N,N-dimethyl derivative (DMAC).

Critical Control Point: This reaction is the first stage of a pathway often used to make Caprolactam (CPL) via C-N bond hydrogenolysis.[1][3] To isolate DMAC, the reaction must be kinetically controlled—stopped after methylation but before the hydrogenolysis of the exocyclic C-N bond occurs.

Mechanistic Pathway Diagram



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Figure 1: Reaction pathway for the one-pot synthesis of DMAC from Lysine.[1][3] Green path indicates the target workflow; dashed red path indicates the over-reduction to be avoided.

Experimental Protocol

Materials & Equipment

- Reactants:
 - L-Lysine monohydrochloride (≥98% purity).[4]
 - Methanol (Anhydrous, ≥99.8%).
 - Hydrogen gas (High purity).
- Catalyst:
 - 2% Ir/H-Beta Zeolite: Prepared via incipient wetness impregnation of H-Beta zeolite (Si/Al ratio ~25–150) with chloroiridic acid (), followed by calcination (550°C) and reduction.
- Equipment:
 - High-pressure autoclave reactor (e.g., Parr 4848, Hastelloy construction recommended). [5]

- Mechanical stirrer.[5]
- Temperature controller.[5][6]

Catalyst Preparation (Pre-requisite)

Note: Commercial Ir/C can be used but offers lower selectivity than Ir/H-Beta due to the lack of proximate acid sites required for the initial cyclization.

- Impregnation: Dissolve

(calculated for 2 wt% Ir loading) in deionized water. Add dropwise to dry H-Beta zeolite powder while mixing.

- Drying: Dry the paste at 80°C for 12 hours.
- Calcination: Heat at 550°C in air for 4 hours (ramp 2°C/min).
- Activation: Prior to use, reduce the catalyst under
flow at 400°C for 3 hours.

One-Pot Synthesis Procedure

Step 1: Reactor Loading

- Charge the autoclave with L-Lysine (0.2 g, ~1.37 mmol) and 2% Ir/H-Beta catalyst (0.1 g).[5]
- Add Anhydrous Methanol (20 mL). The high dilution helps prevent intermolecular polymerization of lysine.

Step 2: Inerting and Pressurization

- Seal the reactor. Purge with
(3 times) to remove oxygen.
- Purge with
(3 times).

- Pressurize the reactor with

to 20 bar.
 - Note: Hydrogen is required to maintain the metallic state of Ir and facilitate the hydrogenation of the imine intermediate.

Step 3: Reaction

- Set stirring to 600–800 rpm.
- Heat the reactor to 250°C.
 - Caution: Methanol becomes supercritical/near-critical at these conditions. Ensure the reactor is rated for >100 bar to be safe (typical operating pressure will rise to ~60-70 bar due to solvent vapor pressure).
- Reaction Time: Maintain temperature for 30–60 minutes.
 - Critical: Prolonged heating (>1 hour) promotes the cleavage of the dimethylamino group, yielding Caprolactam. Stop early to maximize DMAC.

Step 4: Workup

- Cool the reactor to room temperature using an ice bath or internal cooling coil.
- Vent the excess gases carefully.
- Filtration: Filter the reaction mixture (0.22 μm PTFE filter) to recover the heterogeneous catalyst (catalyst can often be recycled).
- Concentration: Remove methanol under reduced pressure (Rotary Evaporator, 40°C).

Purification (If required)

The crude residue typically contains DMAC (major), unreacted Lysine Lactam, and trace Caprolactam.

- Extraction: Dissolve residue in water/brine and extract with Chloroform or Dichloromethane (DMAC is moderately lipophilic compared to lysine).
- Flash Chromatography: Silica gel; Eluent:
(95:5 to 90:10) with 1%

Data Analysis & Validation

Quantitative Specifications

Parameter	Specification	Method
Appearance	White to pale yellow solid/oil	Visual
Purity (Target)	>95%	GC-FID / HPLC
Yield (Isolated)	50–60% (optimized for DMAC)	Gravimetric
Major Impurity	-Amino-	LC-MS
	-Caprolactam (Under-reaction)	
Major Impurity	-Caprolactam (Over-reaction)	GC-MS

Analytical Characterization

1. Gas Chromatography (GC):

- Column: HP-5 or FFAP capillary column.
- Differentiation: DMAC elutes significantly later than Caprolactam due to higher molecular weight and polarity.
- Retention Order: Caprolactam < -Amino-Caprolactam < DMAC.

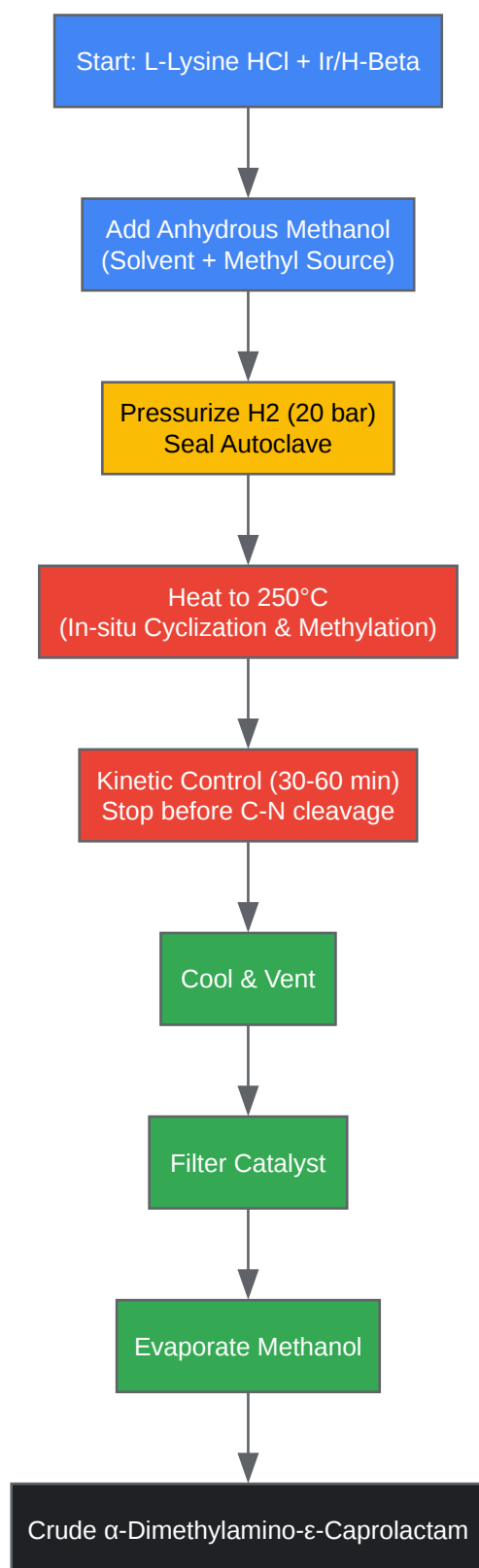
2. NMR Spectroscopy (

NMR,

):

- Diagnostic Signal (DMAC): Look for a strong singlet at ~2.3–2.4 ppm corresponding to the group (6 protons).
- Ring Protons: Multiplets in the 1.2–3.2 ppm range characteristic of the caprolactam ring.
- Alpha-Proton: A dd or multiplet around 3.0–3.5 ppm, shifted by the dimethylamino group.

Process Workflow Diagram



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Figure 2: Operational workflow for the high-pressure catalytic synthesis.

References

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 - Mechanistic Support: Validates the reductive methylation of lysine ϵ -amines using formaldehyde species, supporting the mechanism proposed in the c

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